

A Technical Guide to 2-tert-Butylcyclohexyl Acetate: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-tert-Butylcyclohexyl acetate**

Cat. No.: **B037660**

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This technical guide provides a concise overview of the fundamental molecular properties of **2-tert-Butylcyclohexyl acetate**, a compound of interest in various chemical and fragrance industries. The following sections detail its molecular formula and weight, presented in a clear, tabular format for ease of reference and comparison.

Quantitative Molecular Data

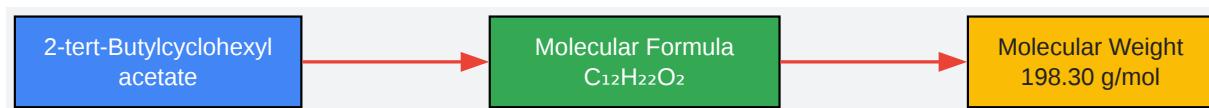
The essential molecular characteristics of **2-tert-Butylcyclohexyl acetate** are summarized below. This data is fundamental for experimental design, stoichiometric calculations, and analytical interpretations.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ O ₂	[1] [2] [3] [4]
Molecular Weight	198.30 g/mol	[1] [2] [4]
Elemental Composition		
Carbon (C)	12	
Hydrogen (H)	22	
Oxygen (O)	2	

Note: The molecular weight is a calculated value based on the isotopic composition of the constituent elements.

Logical Relationship of Molecular Properties

The relationship between the common name of the compound, its empirical formula, and its calculated molecular weight is a foundational concept in chemistry. The following diagram illustrates this straightforward dependency.



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Caption: Relationship between compound name, formula, and molecular weight.

This guide serves as a fundamental resource for professionals requiring accurate and readily accessible data on **2-tert-Butylcyclohexyl acetate**. No experimental protocols are detailed as the requested information pertains to fundamental molecular properties.

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References

- 1. O-tert-butylcyclohexyl Acetate (88-41-5) | Reliable Chemical [chemicalbull.com]
- 2. 2-tert-Butylcyclohexyl acetate, trans- | C12H22O2 | CID 88481 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. 2-tert-Butylcyclohexyl acetate | C12H22O2 | CID 62334 - PubChem [pubchem.ncbi.nlm.nih.gov]
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